

2,6-Dichloro-3-nitrobenzene-1-sulfonyl chloride safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dichloro-3-nitrobenzene-1-sulfonyl chloride

Cat. No.: B1323167

[Get Quote](#)

An In-depth Technical Guide to the Safety of **2,6-Dichloro-3-nitrobenzene-1-sulfonyl chloride**

This document provides a comprehensive overview of the safety data for **2,6-Dichloro-3-nitrobenzene-1-sulfonyl chloride**, intended for researchers, scientists, and professionals in drug development. The information is compiled from publicly available Safety Data Sheets (SDS) and chemical databases.

Chemical Identification

This section provides basic identification details for **2,6-Dichloro-3-nitrobenzene-1-sulfonyl chloride**.

Identifier	Value
CAS Number	276702-53-5[1]
IUPAC Name	2,6-dichloro-3-nitrobenzenesulfonyl chloride[1]
Molecular Formula	C ₆ H ₂ Cl ₂ NO ₂ S[1]
Molecular Weight	290.5 g/mol [1]
Canonical SMILES	O=--INVALID-LINK--C1=CC=C(Cl)C(S(=O)(=O)Cl)=C1Cl[1]
InChI Key	KMRQWMSLMFLCKC-UHFFFAOYSA-N[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties is presented below. Limited data is available in the provided search results.

Property	Value
Purity	≥95.0%[1][2]
Physical State	Solid[3][4][5]
Appearance	Beige Solid[3]
Melting Point	159 - 160 °C (for a similar compound, 3,5-Dichloro-4-(2-chloro-4-nitrophenoxy)benzene-1-sulfonyl chloride)[3]
Storage Temperature	2-8°C, stored under inert gas[2]

Hazard Identification and GHS Classification

This substance is classified as hazardous. The following table summarizes its GHS classification.

Category	Details
GHS Pictograms	GHS07 (Harmful/Irritant)[1], GHS05 (Corrosion)[5][6]
Signal Word	Danger[6][7][8]
Hazard Statements	H302: Harmful if swallowed[1]. H314: Causes severe skin burns and eye damage[6][7][8].
Precautionary Statements	P101: If medical advice is needed, have product container or label at hand[1]. P260: Do not breathe dusts or mists. P280: Wear protective gloves/protective clothing/eye protection/face protection[6]. P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[6][8].

Experimental Protocols

The quantitative data presented in typical Safety Data Sheets, such as melting points and toxicity values, are generally derived from standardized testing methods established by international bodies like the OECD (Organisation for Economic Co-operation and Development) or from existing scientific literature. The provided search results commonly reference "lit." or do not specify the exact experimental protocol used to determine these values. For detailed methodologies, researchers should consult comprehensive chemical databases or the primary literature that originally reported these properties.

Handling, Storage, and Reactivity

Proper handling and storage are critical to ensure safety.

Aspect	Recommendation
Handling	Use only in a well-ventilated area or under a chemical fume hood[8][9]. Avoid breathing dust[8]. Avoid contact with skin, eyes, and clothing[9]. Wear appropriate personal protective equipment (PPE)[9]. Ground all equipment when handling[9].
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place[3]. Store locked up[8]. Store under an inert atmosphere[8].
Incompatible Materials	Strong oxidizing agents, strong bases[8][9]. The material may decompose on exposure to moist air or water[10].
Hazardous Decomposition	Upon decomposition, it can release nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2), sulfur oxides, and hydrogen chloride gas[8][10].

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **2,6-Dichloro-3-nitrobenzene-1-sulfonyl chloride** from receipt to disposal.



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for hazardous sulfonyl chlorides.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. 2,6-Dichloro-3-nitrobenzene-1-sulfonyl chloride [myskinrecipes.com]
- 3. fishersci.se [fishersci.se]
- 4. aarti-industries.com [aarti-industries.com]
- 5. 3-Nitrobenzenesulfonyl chloride 97 121-51-7 [sigmaaldrich.com]
- 6. dcfinechemicals.com [dcfinechemicals.com]
- 7. 2,6-dichloro-3-nitrobenzene-1-sulfonyl chloride | 276702-53-5 [amp.chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- 9. cdn.chemservice.com [cdn.chemservice.com]
- 10. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [2,6-Dichloro-3-nitrobenzene-1-sulfonyl chloride safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1323167#2-6-dichloro-3-nitrobenzene-1-sulfonyl-chloride-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com